

An In-depth Technical Guide to the Spectroscopic Analysis of Benzenesulfonic Acid

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Compound of Interest

Compound Name: *Benzenesulfonic acid*

Cat. No.: *B1666570*

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This guide provides a comprehensive overview of the spectroscopic data for **benzenesulfonic acid**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the analytical characterization of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. For **benzenesulfonic acid**, both ^1H and ^{13}C NMR provide characteristic signals corresponding to the aromatic ring protons and carbons, respectively.

^1H NMR Data

The ^1H NMR spectrum of **benzenesulfonic acid** is characterized by signals in the aromatic region, typically between 7.0 and 8.0 ppm. The exact chemical shifts can vary depending on the solvent used.

Proton	Chemical Shift (δ) ppm (Predicted, 800 MHz, D ₂ O)[1]	Multiplicity	Integration
H-2, H-6	~7.8	Multiplet	2H
H-3, H-5	~7.5	Multiplet	2H
H-4	~7.6	Multiplet	1H

¹³C NMR Data

The ¹³C NMR spectrum shows distinct signals for the carbon atoms of the benzene ring. The carbon atom attached to the sulfonic acid group is significantly deshielded.

Carbon	Chemical Shift (δ) ppm (Predicted, 200 MHz, D ₂ O)[2]
C-1	~142
C-2, C-6	~128
C-3, C-5	~131
C-4	~133

Experimental Protocol for NMR Spectroscopy

A general protocol for obtaining NMR spectra of an organic compound like **benzenesulfonic acid** is as follows:

- **Sample Preparation:** Dissolve a small amount of the compound (typically 1-10 mg) in a suitable deuterated solvent (e.g., D₂O, CDCl₃, DMSO-d₆) in an NMR tube.[3]
Tetramethylsilane (TMS) is often added as an internal standard for chemical shift referencing (0 ppm).[3]
- **Instrument Setup:** Place the NMR tube in the spectrometer's probe. The instrument consists of a powerful superconducting magnet, a radiofrequency (RF) transmitter, and a detector.[4]
[5]

- **Data Acquisition:** The sample is irradiated with short pulses of radiofrequency energy, causing the atomic nuclei to resonate.^{[4][5]} The emitted signals are detected and recorded.
- **Data Processing:** The raw data, which is in the time domain (Free Induction Decay or FID), is converted into the frequency domain using a mathematical process called Fourier Transform (FT). This results in the final NMR spectrum showing signal intensity versus chemical shift.^[5]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.^{[6][7]}

IR Data

The IR spectrum of **benzenesulfonic acid** exhibits characteristic absorption bands corresponding to the sulfonic acid group and the benzene ring.

Vibrational Mode	Wavenumber (cm ⁻¹)	Intensity
O-H stretch (sulfonic acid)	3400-2400	Broad
C-H stretch (aromatic)	3100-3000	Medium
S=O stretch (asymmetric)	~1250	Strong
S=O stretch (symmetric)	~1050	Strong
S-O stretch	~700	Strong
C=C stretch (aromatic)	1600-1450	Medium-Weak
C-H out-of-plane bend	900-675	Strong

Note: Specific peak positions can be found in various databases such as the Sadtler Research Laboratories Prism Collection.^[8]

Experimental Protocol for IR Spectroscopy

A typical procedure for obtaining an IR spectrum of a solid sample is:

- **Sample Preparation:**

- KBr Pellet: A small amount of the solid sample is ground with potassium bromide (KBr) powder and pressed into a thin, transparent pellet.
- Nujol Mull: The solid is ground into a fine paste with Nujol (a mineral oil). This mull is then placed between two salt plates (e.g., NaCl or KBr).[9]
- Attenuated Total Reflectance (ATR): A small amount of the solid is pressed against a crystal (e.g., diamond or zinc selenide).[7]
- Data Acquisition: The prepared sample is placed in the IR spectrometer.[9] A beam of infrared radiation is passed through the sample.
- Spectrum Generation: The detector measures the amount of radiation that passes through the sample at each wavenumber. The resulting plot of transmittance or absorbance versus wavenumber is the IR spectrum.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions.[10] It provides information about the molecular weight and fragmentation pattern of a compound.

MS Data

The mass spectrum of **benzenesulfonic acid** shows a molecular ion peak and several fragment ions. The exact fragmentation depends on the ionization method used (e.g., Electron Ionization - EI, Electrospray Ionization - ESI).

m/z	Relative Intensity	Assignment
158	Moderate	$[M]^+$ (Molecular Ion)
94	High	$[C_6H_6O]^+$
79	High	$[C_6H_7]^+$
77	High	$[C_6H_5]^+$
65	Moderate	$[C_5H_5]^+$

Note: Data is based on typical electron ionization mass spectra. Negative ion mode ESI-MS/MS often shows a prominent ion at m/z 79.9574, corresponding to $[\text{SO}_3]^-$.^[8]

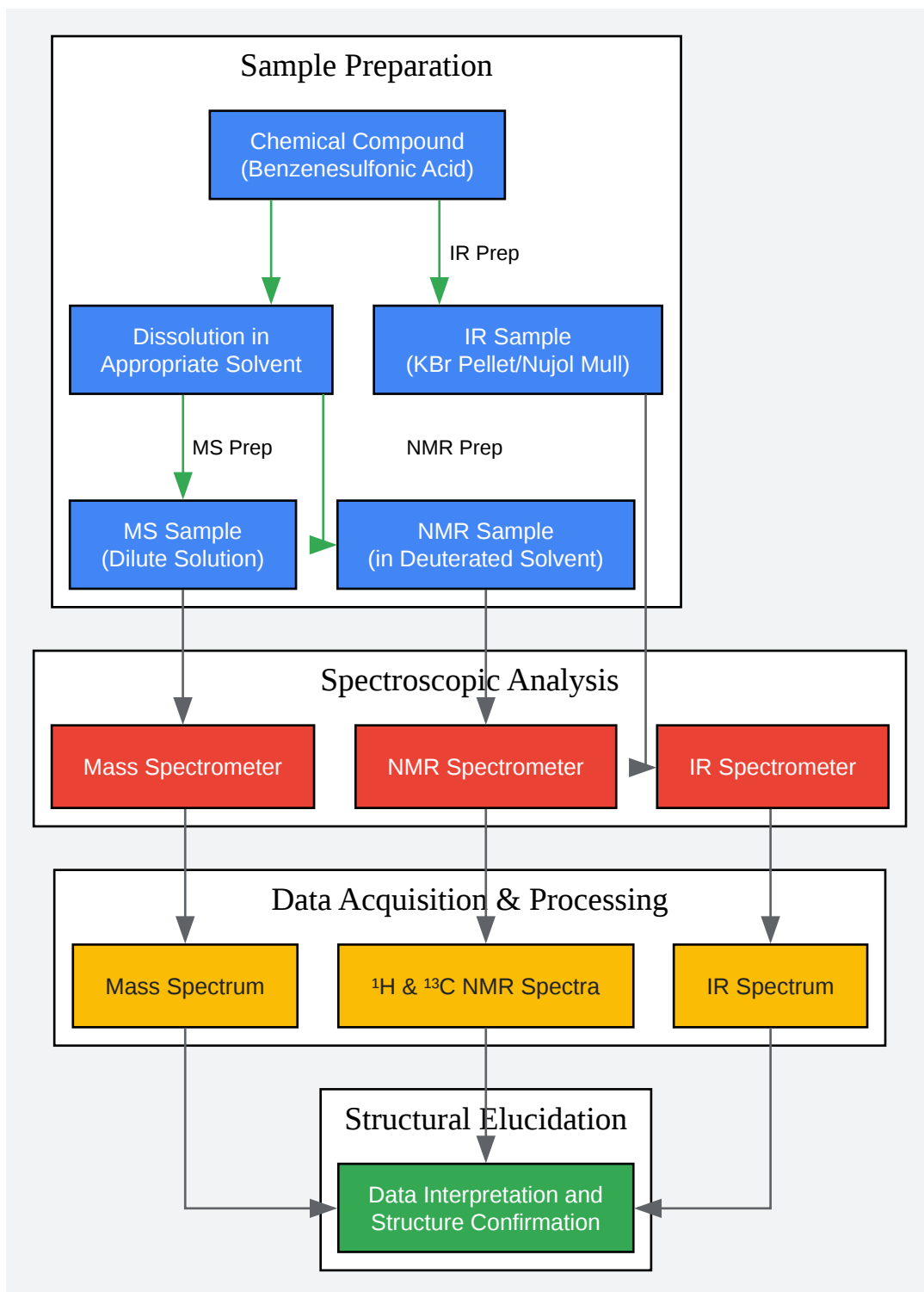
Experimental Protocol for Mass Spectrometry

A general workflow for mass spectrometry analysis is as follows:^[11]

- **Sample Introduction and Ionization:** The sample is introduced into the mass spectrometer and ionized. Common ionization techniques include:
 - **Electron Ionization (EI):** The sample is bombarded with high-energy electrons, leading to the formation of a radical cation (molecular ion) and subsequent fragmentation.^{[10][12]}
 - **Electrospray Ionization (ESI):** A solution of the sample is sprayed into the spectrometer, creating charged droplets from which ions are formed. This is a softer ionization technique, often used for LC-MS.^{[10][13]}
- **Mass Analysis:** The generated ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole, time-of-flight).^[12]
- **Detection:** The separated ions are detected, and a signal is generated for each ion, proportional to its abundance.
- **Spectrum Generation:** The data is plotted as a mass spectrum, showing the relative intensity of ions as a function of their m/z ratio.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound like **benzenesulfonic acid**.



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Caption: General workflow for spectroscopic analysis of a chemical compound.

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